

Application Note: High-Purity (4-Methoxycyclohexyl)methanol (MCHM) in Advanced Drug Delivery Systems

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Compound of Interest

Compound Name: (4-Methoxycyclohexyl)methanol

CAS No.: 101869-74-3

Cat. No.: B3045096

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Introduction

(4-Methoxycyclohexyl)methanol (MCHM) is an alicyclic primary alcohol often overlooked in pharmaceutical sciences due to its association with industrial cleaning agents. However, in its high-purity (>99.5%) form, MCHM presents a unique amphiphilic profile that makes it a valuable building block for stimuli-responsive polymers and a potent permeation enhancer in transdermal systems.

The molecule consists of a hydrophobic cyclohexane ring substituted with a polar hydroxymethyl group and a methoxy ether group. This structural duality allows MCHM to function as a "hydrophobicity modulator" in hydrogels and micelles. By incorporating MCHM moieties into polymer backbones, researchers can finely tune the Lower Critical Solution Temperature (LCST) of thermoresponsive carriers, facilitating targeted drug release.

This guide outlines protocols for the purification, functionalization (monomer synthesis), and formulation of MCHM-based drug delivery systems.

Part 1: Pre-formulation & Characterization

Before formulation, the raw material must be characterized to ensure the absence of industrial impurities (e.g., methylcyclohexanemethanol isomers) and to determine the stereochemical ratio.

Stereochemical Impact

MCHM exists as cis and trans isomers.

- Trans-isomer: Thermodynamically more stable; exhibits better packing in lipid bilayers (preferred for permeation enhancement).
- Cis-isomer: Creates greater steric hindrance; useful for disrupting polymer crystallinity.

Protocol: High-Purity Validation via GC-FID

Objective: Quantify purity and isomer ratio prior to synthesis.

Materials:

- Agilent DB-WAX Ultra Inert Column (30m x 0.25mm, 0.25 μ m).
- Internal Standard: 1-Octanol.
- Solvent: HPLC-grade Dichloromethane (DCM).

Method:

- Sample Prep: Dissolve 10 mg MCHM in 1 mL DCM. Add 50 μ L internal standard.
- Inlet: Split mode (50:1), 250°C.
- Oven Program:
 - Hold 50°C for 2 min.
 - Ramp 10°C/min to 220°C.

- Hold 5 min.
- Detection: FID at 280°C.

Acceptance Criteria:

Parameter	Specification	Rationale
Total Purity	> 99.5%	Essential to prevent toxicity from industrial byproducts.
Water Content	< 0.1% (KF)	Prevents side reactions during acrylate synthesis.

| Isomer Ratio | Defined (e.g., 70:30 Trans:Cis) | Consistent ratio required for reproducible polymer LCST. |

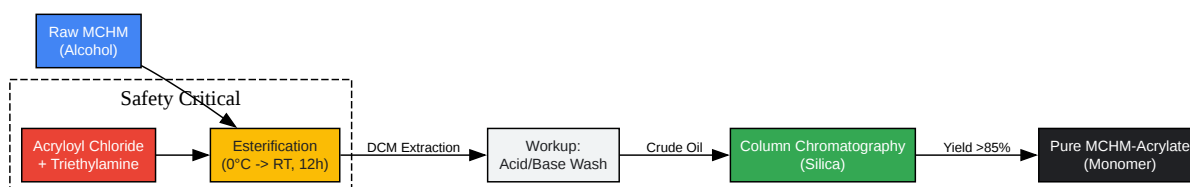
Part 2: Synthesis of MCHM-Acrylate Monomer

To incorporate MCHM into polymeric drug carriers (e.g., micelles), the hydroxyl group must be functionalized. The most common route is converting MCHM to (4-methoxycyclohexyl)methyl acrylate (MCHM-A).

Reaction Mechanism

The reaction involves the esterification of MCHM with acryloyl chloride in the presence of a base (triethylamine) to scavenge the HCl byproduct.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway for converting MCHM into a polymerizable acrylate monomer. Note the temperature control to prevent premature polymerization.

Step-by-Step Synthesis Protocol

- Setup: Flame-dry a 500 mL round-bottom flask. Purge with Argon.
- Solvation: Dissolve 10.0 g (69 mmol) of MCHM and 14.5 mL (104 mmol) of Triethylamine (TEA) in 150 mL anhydrous Dichloromethane (DCM).
- Cooling: Submerge flask in an ice/salt bath to reach 0°C.
- Addition: Dropwise add 6.2 mL (76 mmol) of Acryloyl Chloride over 30 minutes. Caution: Exothermic reaction.
- Reaction: Allow to warm to room temperature (RT) and stir for 12 hours.
- Workup:
 - Filter off the precipitated triethylamine hydrochloride salts.
 - Wash filtrate with 1M HCl (2x), Sat. NaHCO₃ (2x), and Brine (1x).
 - Dry over MgSO₄ and concentrate in vacuo.
- Purification: Flash chromatography (Hexane:Ethyl Acetate 9:1).
- Stabilization: Add 10 ppm MEHQ (inhibitor) if storing.

Part 3: Formulation of Thermoresponsive Micelles

The MCHM-Acrylate monomer is copolymerized with hydrophilic monomers (e.g., PEG-methacrylate or NIPAM) to create amphiphilic block copolymers that self-assemble into micelles.

Rationale

The cyclohexyl ring of MCHM provides a bulky hydrophobic core that can encapsulate poorly soluble drugs (e.g., Paclitaxel, Doxorubicin). The methoxy group creates a "polar" hydrophobic domain, which often improves compatibility with drugs of intermediate polarity compared to purely aliphatic chains.

Micelle Generation Protocol (Nanoprecipitation)

Materials:

- Poly(MCHM-A-co-PEGMA) block copolymer (synthesized via RAFT polymerization).
- Drug: Paclitaxel (Model Hydrophobic API).
- Solvent: Acetone (organic), Water (aqueous).

Steps:

- Dissolution: Dissolve 20 mg of Polymer and 2 mg of Paclitaxel in 2 mL Acetone.
- Precipitation: Add the organic solution dropwise (10 mL/hr) into 10 mL of stirring deionized water using a syringe pump.
- Self-Assembly: The MCHM blocks collapse to form the core, trapping the drug, while PEG chains form the shell.
- Solvent Removal: Stir open to air for 4 hours or use a rotary evaporator to remove acetone.
- Filtration: Pass through a 0.45 μm PVDF filter to remove unencapsulated drug aggregates.

Characterization Metrics

Metric	Technique	Target Value
Hydrodynamic Diameter	DLS (Dynamic Light Scattering)	50 - 150 nm
Polydispersity Index (PDI)	DLS	< 0.2
Drug Loading Efficiency	HPLC-UV	> 8% (w/w)
Critical Micelle Conc.[1] (CMC)	Pyrene Fluorescence	< 0.01 mg/mL

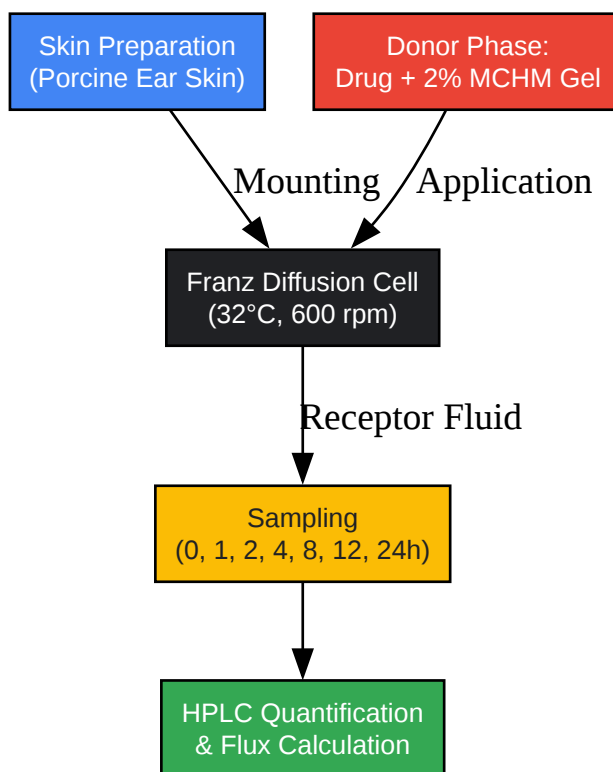
Part 4: MCHM as a Transdermal Permeation Enhancer

Beyond polymers, free MCHM can be used in topical gels. Its cyclic structure disrupts the ordered packing of stratum corneum lipids, facilitating drug entry.

Mechanism of Action

- Lipid Extraction: The solvent power of MCHM extracts ceramides.
- Fluidization: The cis/trans mixture creates steric irregularity in the lipid bilayer, increasing fluidity.

Ex Vivo Permeation Study Workflow



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Figure 2: Workflow for validating MCHM as a permeation enhancer using Franz Diffusion Cells.

Formulation Protocol (Hydroalcoholic Gel)

- Phase A: Dissolve 1% API (e.g., Ibuprofen) in Ethanol (30% w/w) containing 2.0% MCHM.
- Phase B: Hydrate 1% Hydroxypropyl Cellulose (HPC) in Water.
- Mixing: Slowly add Phase A to Phase B under high shear stirring.
- Control: Prepare identical gel without MCHM for comparison.

Safety Note: MCHM is a skin irritant at high concentrations.[2] Do not exceed 5% w/w in topical formulations without extensive irritation testing (Draize test).

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